

# Application Notes and Protocols for Barium Periodate in Pyrotechnic Compositions

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## Compound of Interest

Compound Name: *Barium periodate*

Cat. No.: *B1603633*

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Disclaimer: The following application notes and protocols are compiled based on available scientific literature and patents. However, there is a notable scarcity of detailed, peer-reviewed research specifically on the use of **barium periodate** in pyrotechnic compositions. Much of the information is extrapolated from research on related compounds, such as sodium and potassium periodates, and more common barium-based oxidizers like barium nitrate. Therefore, these notes and protocols should be considered as a starting point for research and development, and all experimental work should be conducted with appropriate safety precautions by qualified personnel.

## Introduction

**Barium periodate**,  $\text{Ba}(\text{IO}_4)_2$ , is an inorganic salt with potential applications in pyrotechnics as both an oxidizer and a green colorant. Periodate-based oxidizers are of increasing interest as environmentally friendlier alternatives to perchlorates.<sup>[1][2]</sup> While barium compounds are traditionally used to produce green light in fireworks, there is a drive to develop barium-free compositions due to environmental and health concerns.<sup>[1][3]</sup> **Barium periodate** occupies a unique theoretical position, combining the green-coloring properties of barium with the oxidizing potential of the periodate anion.

Limited patent literature suggests a role for **barium periodate** as a burning rate depressing agent in solid propellants. Commercial suppliers also claim its utility in producing vivid green flames and smoke effects. This document provides an overview of its potential applications, hypothetical formulations, and protocols for preparation and testing.

## Potential Applications in Pyrotechnics

- **Green Color Compositions:** The primary theorized application is in the formulation of pyrotechnics that produce a green flame. Upon combustion, barium monochloride ( $\text{BaCl}^+$ ) is the species responsible for the green emission. A chlorine donor is typically required in the composition to facilitate its formation.[\[4\]](#)
- **Flash Powders:** Compositions of periodate salts with metal fuels such as magnalium (an alloy of magnesium and aluminum) are known to produce a bright flash of light.[\[1\]](#)
- **Gas Generators:** Periodate-based formulations are being investigated for gas generation applications, suggesting that **barium periodate** could also be explored in this context.[\[2\]](#)
- **Burning Rate Modifier:** As indicated in patent literature, **barium periodate** may be used to slow down the combustion rate of propellants and other pyrotechnic compositions.

## Hypothetical Formulations and Performance

Due to the lack of specific data for **barium periodate**, the following tables present representative data from compositions using sodium periodate and barium nitrate to provide a baseline for expected performance characteristics.

**Table 1: Representative Performance of Periodate-Based Compositions**

Fuel	Oxidizer	Fuel:Oxidizer Ratio (by weight)	Observations
Magnalium	Sodium Periodate	50:50	Bright flash of light. <a href="#">[1]</a>
Boron Carbide	Sodium Periodate	Varies	Used in pyrotechnic time delay compositions with inverse burning rates of 1.3–20.8 s/cm. <a href="#">[1]</a>

**Table 2: Representative Performance of Barium Nitrate-Based Compositions**

Fuel	Oxidizer	Additional Component s (by weight)	Burn Rate (mm/s)	Luminous Intensity (cd)	Peak Burn Temperature (°C)
Magnesium	Barium Nitrate	Phenolic Resin (binder)	12.5	47235.6	1594.5
Magnesium	Barium Nitrate	Nitrocellulose (binder)	9.0	3242.9	1432.6
Magnalium	Barium Nitrate	Sulfur, Nitrocellulose (binder)	-	Strobe effect observed	-

Data in Table 2 is illustrative and sourced from studies on similar compositions.[5][6]

## Experimental Protocols

The following are hypothetical protocols for the preparation and testing of pyrotechnic compositions containing **barium periodate**. These are based on standard pyrotechnic laboratory practices.

### Protocol 1: Preparation of a Barium Periodate-Based Green Color Composition

Objective: To prepare a pyrotechnic composition for the production of a green flame using **barium periodate** as the oxidizer and colorant.

Materials:

- **Barium Periodate** ( $\text{Ba}(\text{IO}_4)_2$ )
- Magnalium powder (50/50 alloy,  $<63\text{ }\mu\text{m}$ )

- Polyvinyl Chloride (PVC) powder (as chlorine donor)
- Red gum (as binder and fuel)
- Acetone or Ethanol (solvent)
- Antistatic weigh boats and non-sparking spatulas
- Sieves for mixing and granulation
- Drying oven

#### Procedure:

- **Drying:** Dry all individual components in a drying oven at 60°C for at least 4 hours to remove any moisture.
- **Weighing:** Accurately weigh the components according to the desired formulation (e.g., **Barium Periodate**: 55%, Magnalium: 20%, PVC: 15%, Red Gum: 10%).
- **Dry Mixing:** In a designated mixing area with appropriate safety shields, thoroughly mix the powders. This can be achieved by gently passing the mixture through a fine-mesh sieve multiple times until a homogenous powder is obtained. This is a critical step to ensure consistent burning.
- **Binder Preparation:** In a separate beaker, dissolve the red gum in a minimal amount of acetone or ethanol to create a slurry.
- **Wet Granulation:** Slowly add the dry-mixed powder to the binder slurry while mixing to form a damp, dough-like consistency.
- **Granulation and Drying:** Force the damp mass through a coarse sieve to create granules. Spread the granules on a paper-lined tray and allow them to air dry in a well-ventilated area until the solvent has completely evaporated. A drying oven set to a low temperature (e.g., 50°C) can be used to expedite this process.
- **Consolidation:** The dried granules can then be pressed into pellets or tubes using a hydraulic press for testing.

## Protocol 2: Safety and Performance Testing

Objective: To evaluate the safety and performance characteristics of the prepared **barium periodate** composition.

### A. Sensitivity Testing:

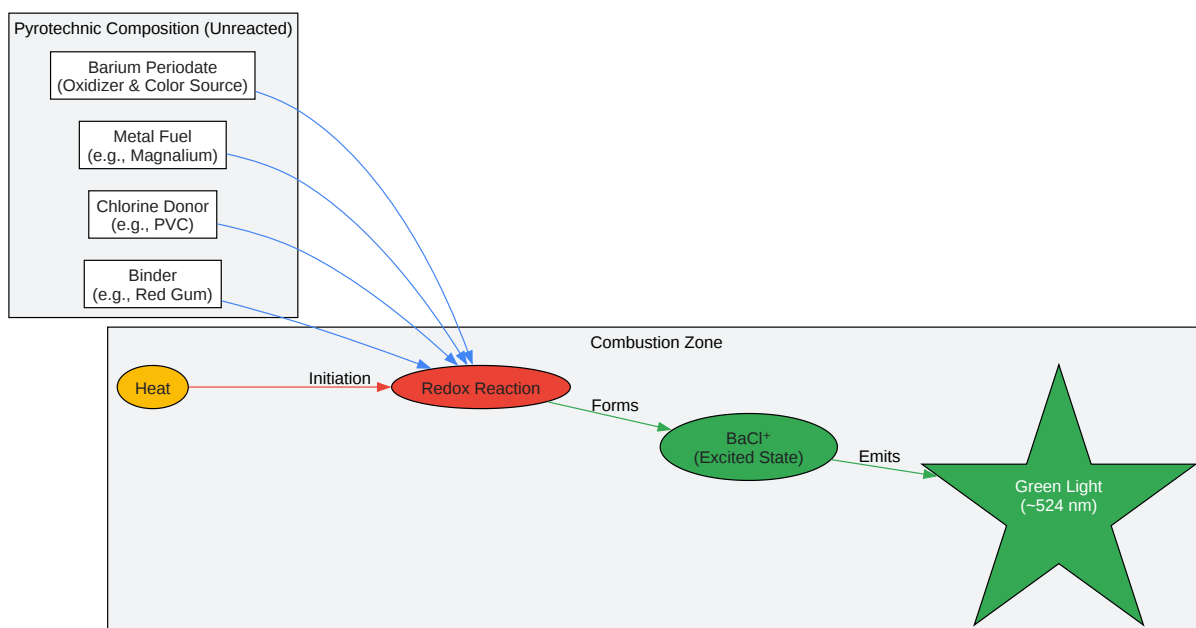
- **Impact Sensitivity:** Use a fall hammer apparatus to determine the energy required to initiate the composition upon impact. Record the height at which a 2 kg weight causes initiation in 50% of trials ( $H_{50}$ ).
- **Friction Sensitivity:** Employ a friction testing machine to assess the composition's sensitivity to frictional stimuli. Record the load at which initiation occurs.
- **Electrostatic Discharge (ESD) Sensitivity:** Test the composition's susceptibility to ignition by an electric spark. Determine the minimum voltage required for ignition.

### B. Performance Testing:

- **Burn Rate:** Press the granulated composition into a cardboard tube of known length. Ignite one end and record the time it takes for the flame front to travel the length of the tube. Calculate the burn rate in mm/s.<sup>[5]</sup>
- **Luminous Intensity:** Ignite a pressed pellet of the composition in front of a photometer to measure the luminous intensity in candela.
- **Spectral Analysis:** Use a spectrometer to analyze the light emitted during combustion to confirm the presence and quality of the green color emission from  $\text{BaCl}^+$ .

## Visualizations

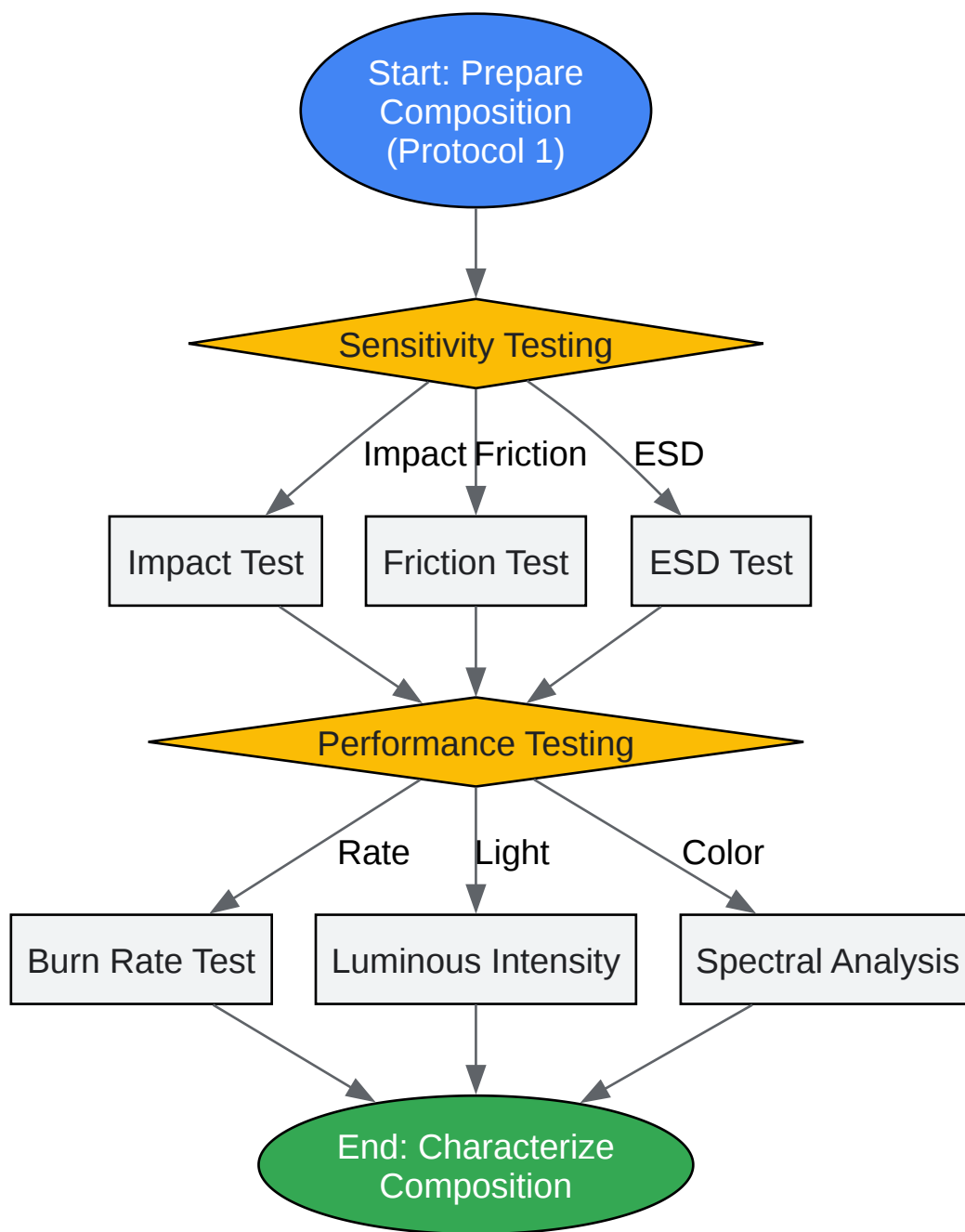
### Diagram 1: Signaling Pathway of Barium Periodate in a Green Pyrotechnic Flame



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Caption: Role of **barium periodate** in a green pyrotechnic flame.

## Diagram 2: Experimental Workflow for Composition Testing



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Caption: Workflow for pyrotechnic composition safety and performance testing.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. Barium nitrate | PyroData [pyrodata.com]
- 5. researchgate.net [researchgate.net]
- 6. jpyro.co.uk [jpyro.co.uk]
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